

In-Depth Technical Guide: 7,4'-Dihydroxy-8-methylflavan

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 7,4'-Dihydroxy-8-methylflavan

CAS No.: 82925-55-1

Cat. No.: B161241

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, biological activities, and experimental evaluation of **7,4'-Dihydroxy-8-methylflavan**. The information is intended to support research and development efforts in fields such as medicinal chemistry, pharmacology, and regenerative medicine.

Compound Identification

- IUPAC Name: 2-(4-hydroxyphenyl)-8-methyl-3,4-dihydro-2H-chromen-7-ol
- CAS Number: 82925-51-1[1][2][3]

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₆ O ₃	PubChem
Molecular Weight	256.30 g/mol	PubChem
Appearance	Off-White to White Solid	Commercial Suppliers
Solubility	Soluble in DMSO, Methanol, Ethanol	Commercial Suppliers
SMILES	<chem>Cc1c(c2C--INVALID-LINK--c1ccc(cc1)O)O</chem>	PubChem

Biological Activity

7,4'-Dihydroxy-8-methylflavan is a naturally occurring flavan found in the resin of *Dracaena cochinchinensis*, commonly known as Dragon's Blood.[\[1\]](#) Research has highlighted its potential in promoting bone formation and its antioxidant properties.

Osteogenic Activity

7,4'-Dihydroxy-8-methylflavan has been shown to significantly promote the osteogenic differentiation of mesenchymal stem cells (MSCs). This is a critical process in bone formation and regeneration. The primary mechanism observed is the enhancement of alkaline phosphatase (ALP) activity, a key early marker of osteoblast differentiation.

Table 1: Osteogenic Activity of **7,4'-Dihydroxy-8-methylflavan**

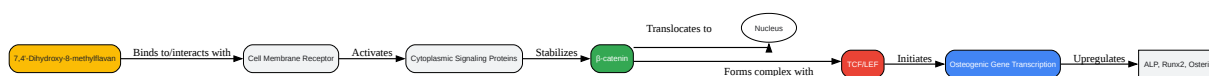
Assay	Cell Line	Concentration (μM)	Result (% of Control)	Reference
Alkaline Phosphatase (ALP) Activity	Mouse Mesenchymal Stem Cells	10	151.3 ± 4.0	--INVALID-LINK--

Antioxidant Activity

While the free-radical scavenging properties of **7,4'-Dihydroxy-8-methylflavan** have been reported, specific quantitative data such as IC50 values from standardized assays (e.g., DPPH, ABTS) are not readily available in the current body of literature. Flavonoids, as a class of compounds, are well-known for their antioxidant effects, which are generally attributed to their ability to donate a hydrogen atom from their hydroxyl groups to neutralize free radicals.

Signaling Pathways

The precise signaling pathway through which **7,4'-Dihydroxy-8-methylflavan** exerts its osteogenic effects has not been definitively elucidated. However, based on the known mechanisms of other osteogenic flavonoids, a putative pathway involves the activation of key transcription factors and signaling cascades essential for bone formation. The Wnt/ β -catenin and Bone Morphogenetic Protein (BMP) signaling pathways are central to osteoblast differentiation. It is hypothesized that **7,4'-Dihydroxy-8-methylflavan** may modulate one or both of these pathways, leading to the upregulation of osteogenic marker genes.



[Click to download full resolution via product page](#)

Putative Wnt/ β -catenin signaling pathway for osteogenesis induced by **7,4'-Dihydroxy-8-methylflavan**.

Experimental Protocols

The following are detailed methodologies for key experiments used to characterize the osteogenic activity of **7,4'-Dihydroxy-8-methylflavan**, based on standard practices in the field.

Cell Viability Assay (CCK-8)

This assay is crucial to determine the non-toxic concentration range of the compound before assessing its biological activity.

- Cell Seeding: Seed mesenchymal stem cells (MSCs) in a 96-well plate at a density of 5×10^3 cells per well and incubate for 24 hours.
- Compound Treatment: Treat the cells with various concentrations of **7,4'-Dihydroxy-8-methylflavan** (e.g., 0.1, 1, 10, 25, 50 μM) dissolved in the appropriate cell culture medium. Include a vehicle control (e.g., DMSO).
- Incubation: Incubate the plate for 24, 48, and 72 hours.
- CCK-8 Reagent Addition: Add 10 μL of Cell Counting Kit-8 (CCK-8) solution to each well.
- Final Incubation: Incubate the plate for 2-4 hours at 37°C .
- Absorbance Measurement: Measure the absorbance at 450 nm using a microplate reader.
- Data Analysis: Calculate cell viability as a percentage relative to the vehicle control.

Alkaline Phosphatase (ALP) Activity Assay

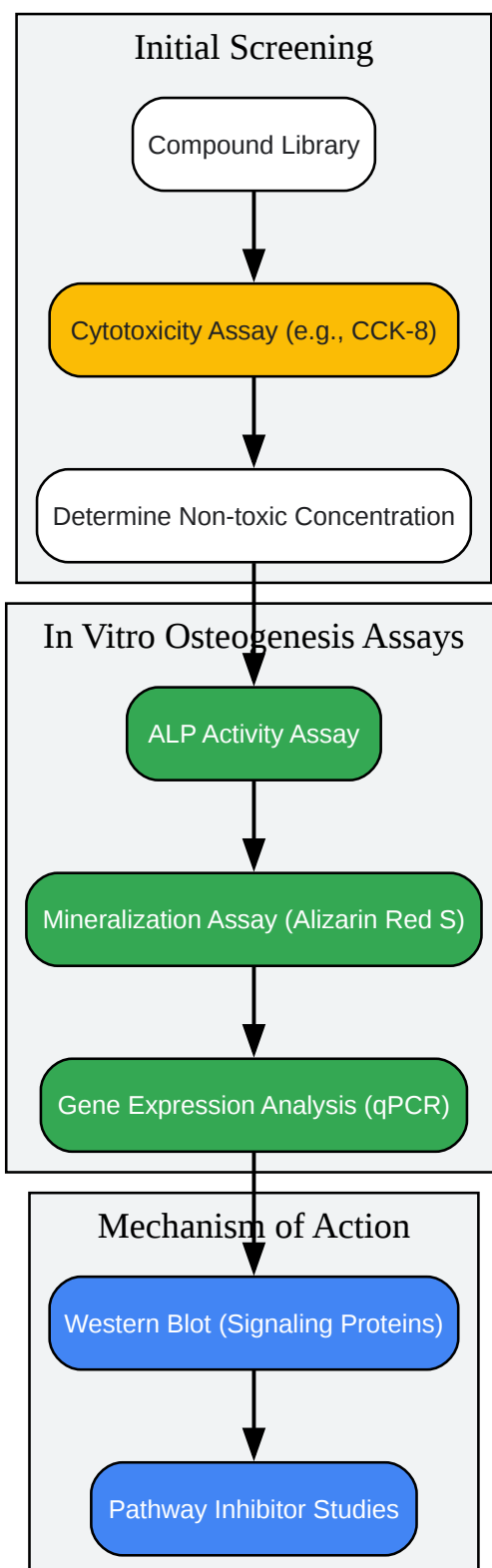
This assay measures the activity of an early marker of osteogenic differentiation.

- Cell Seeding and Differentiation Induction: Seed MSCs in a 24-well plate at a density of 2×10^4 cells per well. After 24 hours, replace the growth medium with an osteogenic induction medium (e.g., DMEM with 10% FBS, 100 nM dexamethasone, 10 mM β -glycerophosphate, and 50 μM ascorbic acid).
- Compound Treatment: Treat the cells with a non-toxic concentration of **7,4'-Dihydroxy-8-methylflavan** (e.g., 10 μM) in the osteogenic induction medium. Include a vehicle control.
- Incubation and Medium Change: Culture the cells for 7-14 days, changing the medium every 2-3 days.
- Cell Lysis: Wash the cells with PBS and lyse them with a suitable lysis buffer (e.g., 0.1% Triton X-100).
- ALP Activity Measurement: Use a commercial ALP activity assay kit. In a 96-well plate, mix the cell lysate with the p-nitrophenyl phosphate (pNPP) substrate solution.

- Incubation and Absorbance Reading: Incubate at 37°C for 15-30 minutes and measure the absorbance at 405 nm.
- Protein Quantification: Determine the total protein concentration of each lysate using a BCA protein assay kit.
- Data Normalization: Normalize the ALP activity to the total protein concentration. Express the results as a percentage of the vehicle control.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for screening and characterizing the osteogenic potential of a compound like **7,4'-Dihydroxy-8-methylflavan**.



[Click to download full resolution via product page](#)

General experimental workflow for assessing the osteogenic potential of a test compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [bocsci.com](https://www.bocsci.com) [[bocsci.com](https://www.bocsci.com)]
- 2. 7,4'-Dihydroxy-8-methylflavan | CAS:82925-55-1 | Manufacturer ChemFaces [[chemfaces.com](https://www.chemfaces.com)]
- 3. [pharmaffiliates.com](https://www.pharmaffiliates.com) [[pharmaffiliates.com](https://www.pharmaffiliates.com)]
- To cite this document: BenchChem. [In-Depth Technical Guide: 7,4'-Dihydroxy-8-methylflavan]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b161241/docs#in-depth-technical-guide-7-4-dihydroxy-8-methylflavan>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)